

# Methyl 4-amino-5-iodo-2-methoxybenzoate safety data sheet and handling precautions.

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## Compound of Interest

Compound Name: *Methyl 4-amino-5-iodo-2-methoxybenzoate*

Cat. No.: *B171511*

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## In-Depth Technical Guide: Methyl 4-amino-5-iodo-2-methoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling precautions for **Methyl 4-amino-5-iodo-2-methoxybenzoate** (CAS No: 137832-56-5). The information is intended to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

## Chemical Identification and Properties

**Methyl 4-amino-5-iodo-2-methoxybenzoate** is a substituted aromatic amine and a benzoic acid ester. It is a solid at room temperature and is primarily used as an intermediate in chemical synthesis.<sup>[1]</sup>


Property	Value	Source
CAS Number	137832-56-5	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> INO <sub>3</sub>	[1]
Molecular Weight	307.09 g/mol	[1]
Appearance	Solid	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-
Density	Data not available	-

## Hazard Identification and Classification

**Methyl 4-amino-5-iodo-2-methoxybenzoate** is classified as hazardous. The GHS classification indicates that it can cause harm if ingested, and may cause irritation to the skin, eyes, and respiratory system.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity	H335	May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and ensure the stability of the compound.

## Handling

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
  - Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.
  - Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved particulate respirator.
- Hygiene Practices: Avoid breathing dust. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep in a dark place and under an inert atmosphere.
- Recommended storage temperature is between 2°C and 8°C.
- Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- **Specific Hazards:** Thermal decomposition may produce toxic fumes of carbon oxides, nitrogen oxides, and hydrogen iodide.
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- **Personal Precautions:** Evacuate the area. Wear appropriate personal protective equipment (see Section 3.1). Avoid breathing dust and contact with the skin and eyes.
- **Environmental Precautions:** Prevent the material from entering drains or waterways.

- **Containment and Cleanup:** Carefully sweep up the solid material, avoiding dust generation. Place in a suitable, labeled container for disposal. Clean the spill area with a damp cloth.

## Toxicological Information

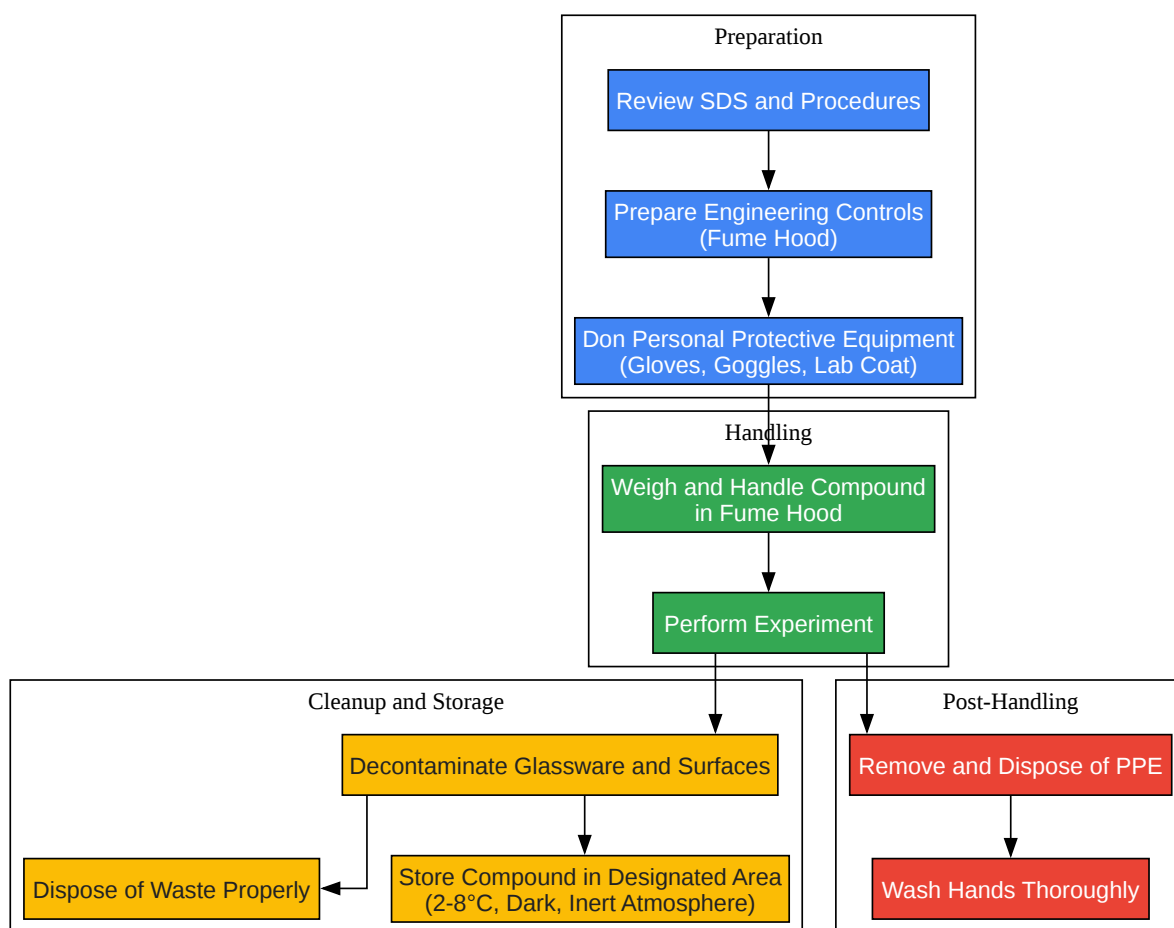
Detailed quantitative toxicological data such as LD50 and LC50 values for **Methyl 4-amino-5-iodo-2-methoxybenzoate** are not readily available. The primary known toxicological effects are based on its GHS classification.

Toxicity Endpoint	Result
Acute Oral Toxicity	Harmful if swallowed (H302)
Skin Corrosion/Irritation	Causes skin irritation (H315)
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)
Respiratory Irritation	May cause respiratory irritation (H335)

## Disposal Considerations

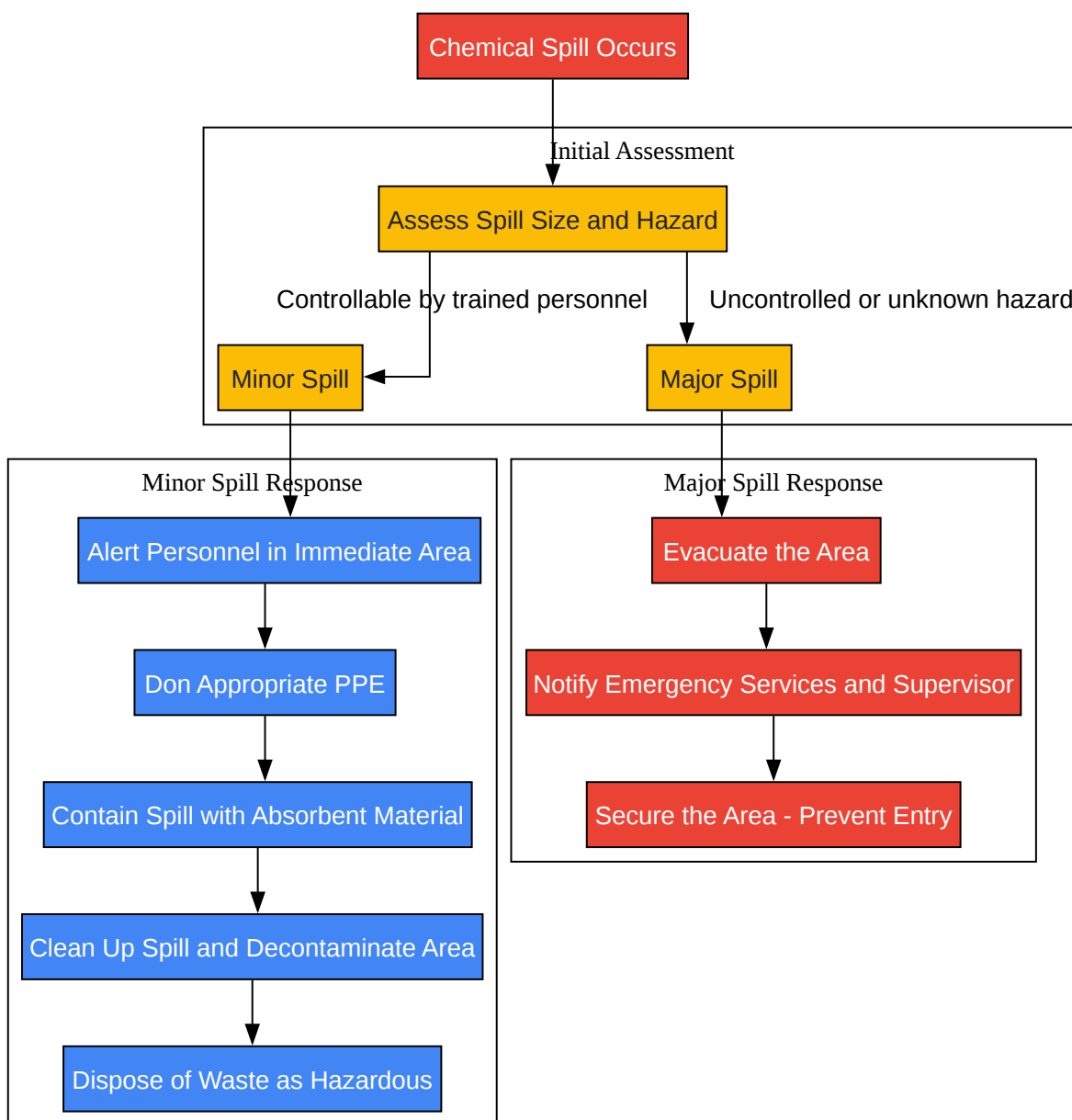
Dispose of this chemical and its container in accordance with all applicable federal, state, and local regulations. It should be treated as hazardous waste. Do not allow it to enter the sewer system.

## Diagrams



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Caption: Workflow for Safe Handling of **Methyl 4-amino-5-iodo-2-methoxybenzoate**.



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Caption: Decision Tree for Emergency Response to a Chemical Spill.

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## References

- 1. calibrechem.com [calibrechem.com]
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